

Application Note: Detection of Prenylamine Metabolites by Mass Spectrometry

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Compound of Interest

Compound Name: Prenylamine

Cat. No.: B1679080

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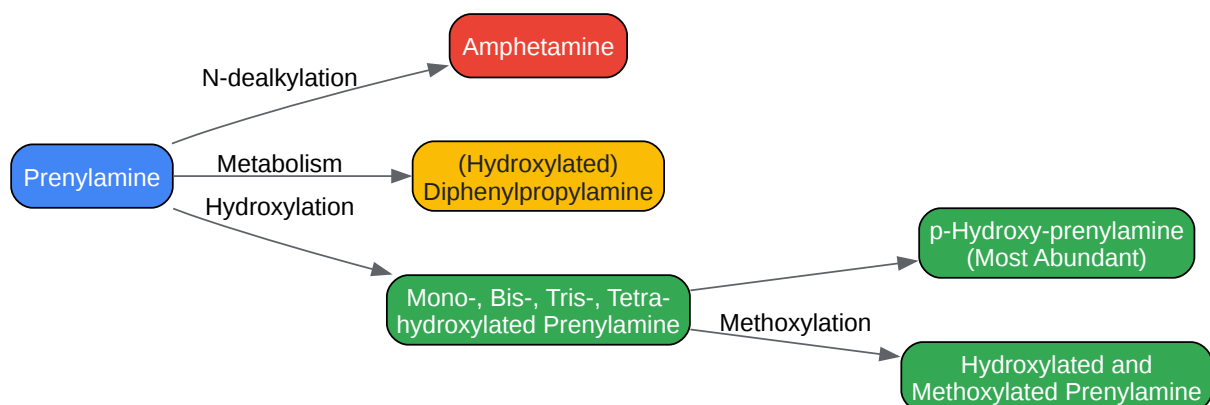
For Researchers, Scientists, and Drug Development Professionals

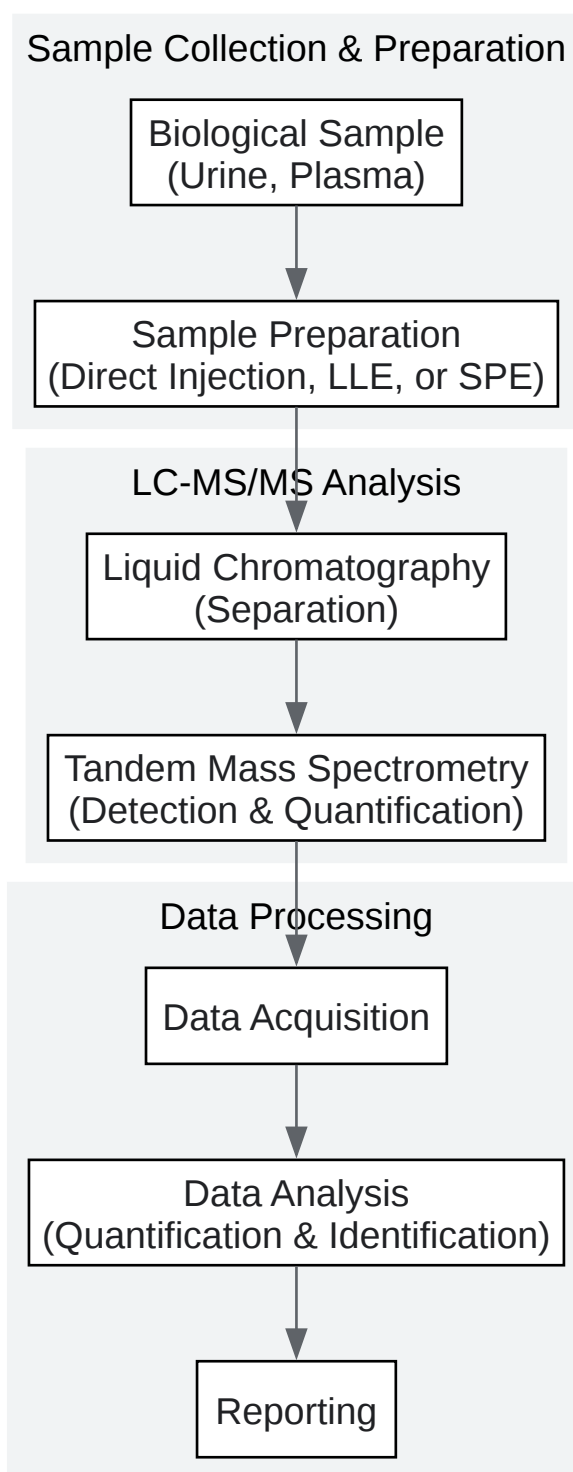
Introduction

Prenylamine, a vasodilator previously used in the treatment of angina pectoris, has seen declining use due to adverse effects, including ventricular tachycardia.[1][2] A significant aspect of its pharmacology is its metabolism, which can lead to the production of amphetamine, a substance banned in competitive sports by the World Anti-Doping Agency (WADA).[1][2] This necessitates sensitive and specific analytical methods for the detection of **prenylamine** and its metabolites in biological matrices for both clinical and forensic purposes. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for this analysis, offering high sensitivity and specificity.[1][2] This document provides a detailed overview of the mass spectrometry-based methods for detecting **prenylamine** metabolites, including experimental protocols and quantitative data.

Metabolic Pathway of Prenylamine

Prenylamine undergoes extensive phase I metabolism in the human body. The primary metabolic pathways include N-dealkylation, hydroxylation, and methoxylation.[1][3] N-dealkylation of **prenylamine** results in the formation of amphetamine.[1][2] Hydroxylation can occur at various positions on the aromatic rings, leading to mono-, bis-, tris-, and tetra-hydroxylated metabolites.[1] The most abundant phase I metabolite has been identified as p-hydroxy-**prenylamine**. [1][2] Further metabolism can involve methoxylation of the hydroxylated forms.[1]





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References

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- 3. researchgate.net [researchgate.net]
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